

Spectroscopic Characterization of p-Ethoxy-N-cyclohexylbenzamide: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-cyclohexyl-4-ethoxybenzamide*

Cat. No.: B336422

[Get Quote](#)

For researchers, scientists, and drug development professionals engaged in the synthesis and characterization of novel chemical entities, a comprehensive understanding of spectroscopic techniques is paramount. This guide provides an in-depth analysis of the expected spectroscopic profile of p-ethoxy-N-cyclohexylbenzamide, a compound of interest in medicinal chemistry and materials science. Due to the limited availability of published experimental spectra for this specific molecule, this guide employs a comparative approach. We will first predict the characteristic signals in ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry based on established principles and spectral data from closely related analogues. This predictive analysis will then be benchmarked against experimental data for structurally similar compounds, offering a robust framework for the characterization of p-ethoxy-N-cyclohexylbenzamide and its derivatives.

Predicted Spectroscopic Profile of p-Ethoxy-N-cyclohexylbenzamide

The structure of p-ethoxy-N-cyclohexylbenzamide combines a p-substituted aromatic ring with a cyclohexyl amide moiety. This unique combination gives rise to a distinct spectroscopic fingerprint.

Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

The ^1H NMR spectrum is anticipated to be rich in information, detailing the electronic environment of each proton. Key expected resonances are outlined below.

Proton Assignment	Expected Chemical Shift (ppm)	Expected Multiplicity	Notes
Aromatic Protons (Ha, Hb)	7.5 - 7.8 (ortho to C=O), 6.8 - 7.0 (ortho to OEt)	Doublet	The electron-withdrawing amide group deshields the ortho protons (Ha), shifting them downfield. The electron-donating ethoxy group shields its ortho protons (Hb), shifting them upfield.
N-H Proton	5.5 - 6.5	Broad Singlet	The chemical shift can be highly variable depending on solvent

- To cite this document: BenchChem. [Spectroscopic Characterization of p-Ethoxy-N-cyclohexylbenzamide: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b336422/docs#spectroscopic-characterization-of-p-ethoxy-n-cyclohexylbenzamide-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)